

Application Note: Quantitative Analysis of Methyl 2-(4-isobutylphenyl)propanoate by HPLC-UV

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Compound of Interest

Compound Name: *Methyl 2-(4-isobutylphenyl)propanoate*

Cat. No.: *B128712*

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Abstract

This application note details a validated reverse-phase high-performance liquid chromatography (RP-HPLC) method with UV detection for the accurate quantification of **Methyl 2-(4-isobutylphenyl)propanoate**, a key ester of ibuprofen. The described protocol is suitable for routine analysis, quality control, and stability studies of this compound. The method demonstrates excellent linearity, precision, and accuracy, making it a reliable tool in pharmaceutical research and development.

Introduction

Methyl 2-(4-isobutylphenyl)propanoate, also known as ibuprofen methyl ester, is a significant derivative of the widely used nonsteroidal anti-inflammatory drug (NSAID), ibuprofen.^[1] Accurate and precise quantification of this ester is crucial for monitoring synthesis reactions, assessing purity, and conducting stability evaluations of potential prodrug formulations. High-performance liquid chromatography (HPLC) with UV detection offers a specific, sensitive, and robust analytical approach for this purpose. This document provides a comprehensive protocol for the quantitative analysis of **Methyl 2-(4-isobutylphenyl)propanoate**.

Experimental Protocol

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is recommended for optimal separation.
- Chemicals and Reagents:
 - **Methyl 2-(4-isobutylphenyl)propanoate** reference standard (>98% purity).[1]
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Water (HPLC grade or purified).
 - Formic acid or Phosphoric acid (analytical grade).

Chromatographic Conditions

The following chromatographic conditions have been optimized for the analysis of **Methyl 2-(4-isobutylphenyl)propanoate**:

Parameter	Value
Mobile Phase	Acetonitrile and water (adjusted to pH 2.5 with phosphoric acid) in a 60:40 (v/v) ratio.[2]
Flow Rate	1.0 mL/min.[3]
Column Temperature	35 °C.[3]
Injection Volume	20 µL.[4]
UV Detection Wavelength	214 nm.[2][5]
Run Time	Approximately 10 minutes.

Preparation of Solutions

- **Standard Stock Solution (1 mg/mL):** Accurately weigh approximately 25 mg of **Methyl 2-(4-isobutylphenyl)propanoate** reference standard and transfer it to a 25 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired linear range (e.g., 1, 5, 10, 25, 50, and 100 µg/mL).
- **Sample Solution:** Accurately weigh the sample containing **Methyl 2-(4-isobutylphenyl)propanoate** and dissolve it in a suitable solvent (e.g., methanol). Dilute with the mobile phase to a final concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

Method Validation

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines, evaluating specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

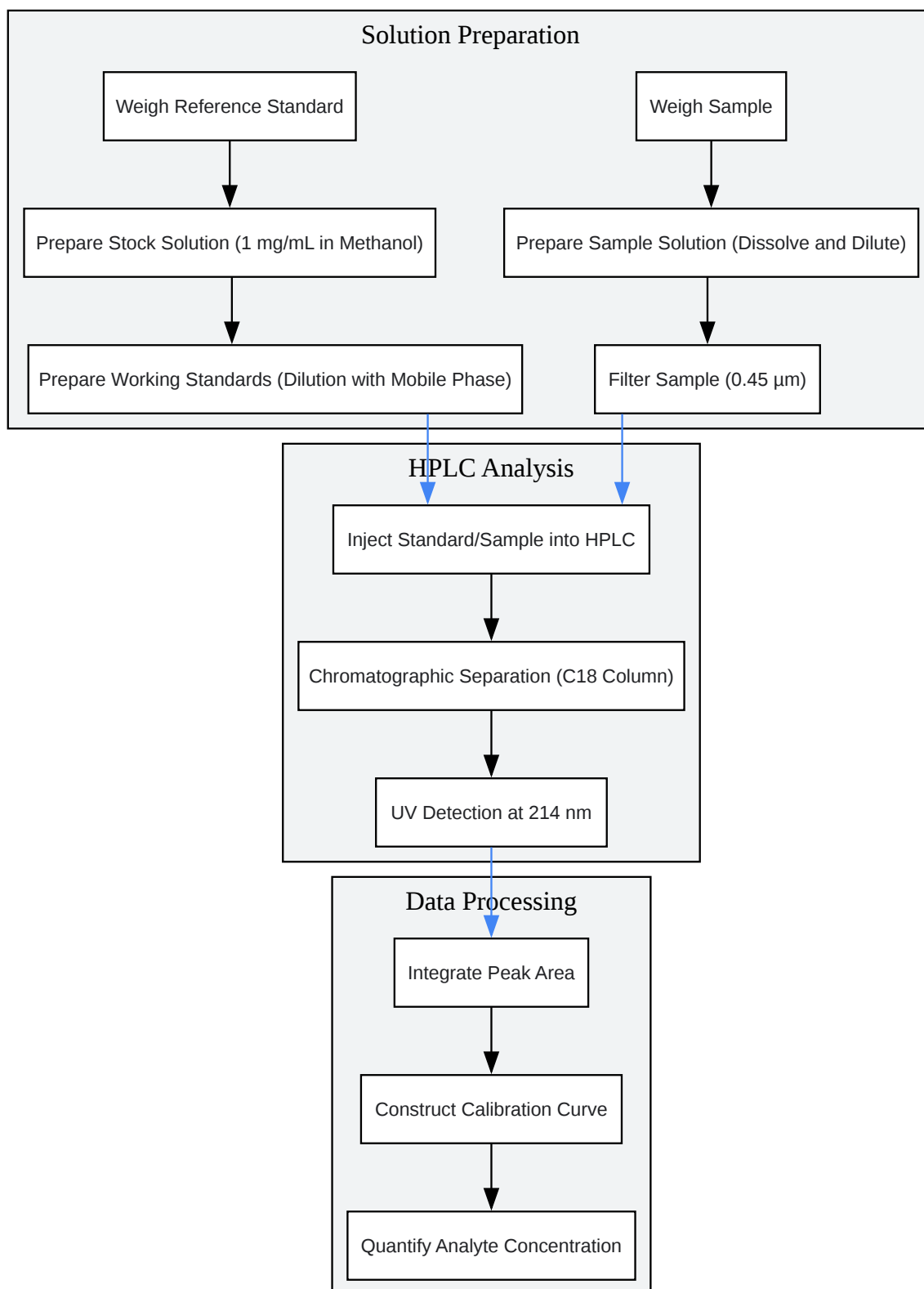
Quantitative Data Summary

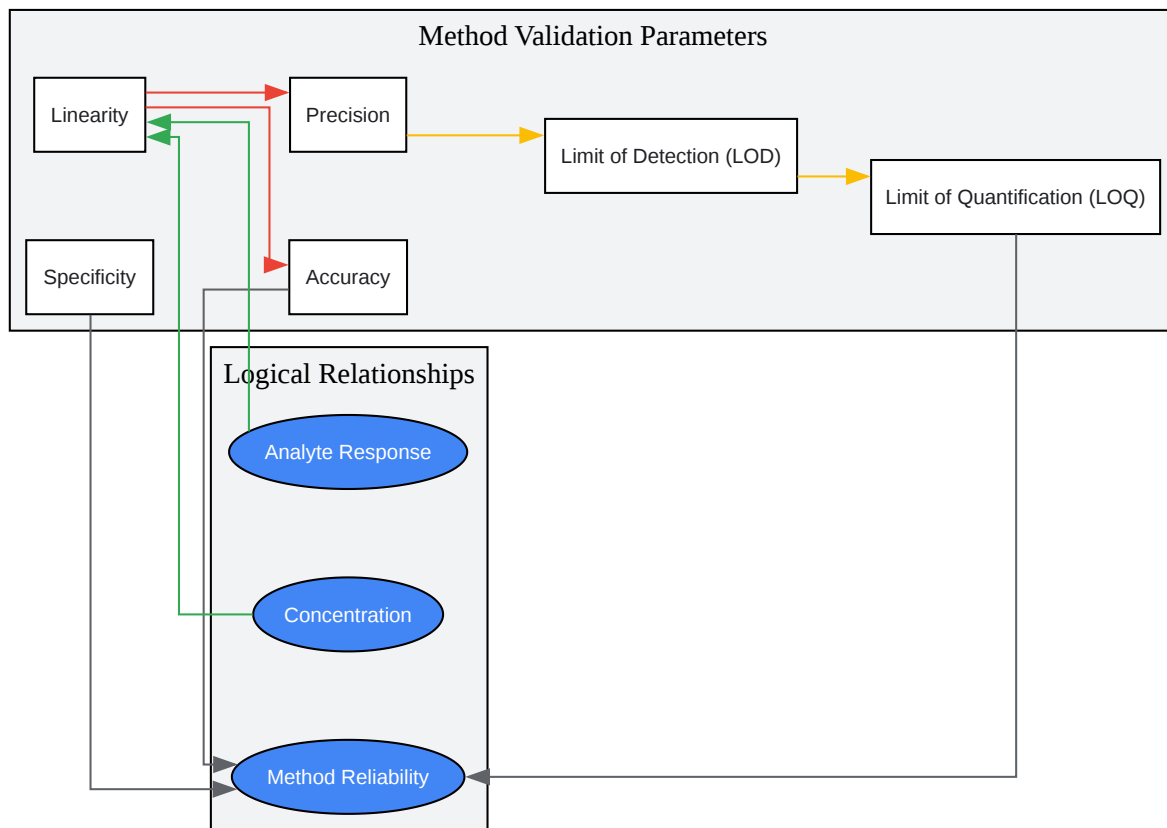
The following table summarizes the quantitative data obtained from the method validation experiments.

Parameter	Result
Retention Time (min)	Approximately 5.9 ± 0.3[2]
Linearity Range (µg/mL)	1 - 100
Correlation Coefficient (r ²)	> 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%
Limit of Detection (LOD) (µg/mL)	0.3
Limit of Quantification (LOQ) (µg/mL)	1.0

Experimental Workflow and Logical Relationships

The following diagrams illustrate the overall experimental workflow for the quantitative analysis of **Methyl 2-(4-isobutylphenyl)propanoate** by HPLC-UV.





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